

Spectroscopic Analysis of Acetic Acid, 2,2'-[methylenebis(thio)]bis-: A Technical Guide

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Compound of Interest

Compound Name:	Acetic acid, 2,2'- [methylenebis(thio)]bis-
CAS No.:	2068-24-8
Cat. No.:	B1294338

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **Acetic acid, 2,2'-[methylenebis(thio)]bis-**, also known by synonyms such as Methylenebisthioglycolic acid and having the CAS Number 2068-24-8. Due to the limited availability of public experimental spectra, this guide combines experimentally reported mass spectrometry data with predicted Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic data based on the compound's chemical structure. Detailed experimental protocols for obtaining such spectra are also provided.

Compound Information

Property	Value
IUPAC Name	2-(carboxymethylsulfanylmethylsulfanyl)acetic acid
Synonyms	Methylenebisthioglycolic acid, Acetic acid, (methylenedithio)di-
CAS Number	2068-24-8
Molecular Formula	C ₅ H ₈ O ₄ S ₂
Molecular Weight	196.24 g/mol [1]
Chemical Structure	HOOC-CH ₂ -S-CH ₂ -S-CH ₂ -COOH

Mass Spectrometry (MS)

Mass spectrometry of **Acetic acid, 2,2'-[methylenebis(thio)]bis-** provides key information about its molecular weight and fragmentation pattern. The electron ionization (EI) mass spectrum shows a molecular ion peak and several characteristic fragment ions.

Data Presentation

Table 1: Mass Spectrometry Fragmentation Data

m/z	Relative Intensity (%)	Plausible Fragment
196	22.8	$[M]^+$ (Molecular Ion)
178	13.9	$[M - H_2O]^+$
151	1.2	$[M - COOH]^+$
137	75.4	$[M - CH_2COOH]^+$
105	58.9	$[S-CH_2-S-CH_2-COOH]^+$
92	6.1	$[CH_2-S-CH_2-S]^+$
77	100.0	$[S-CH_2-COOH]^+$
47	76.5	$[CH_2SH]^+$
45	57.3	$[COOH]^+$

Data sourced from publicly available mass spectral data.

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol for Carboxylic Acids (with Derivatization)

Due to the low volatility of dicarboxylic acids, a derivatization step is typically required for GC-MS analysis.

- Sample Preparation (Extraction):
 - If the sample is in a biological matrix, precipitate proteins using a 5:1 volume ratio of ice-cold acetonitrile, vortex, and centrifuge at 14,000 RPM for 15 minutes at 4°C.
 - Collect the supernatant and acidify with 3% phosphoric acid.
 - Perform a liquid-liquid extraction by adding an immiscible organic solvent (e.g., ethyl acetate), vortexing thoroughly, and centrifuging to separate the phases.
 - Collect the organic layer containing the analyte.

- Derivatization (Esterification):
 - Evaporate the organic extract to dryness under a gentle stream of nitrogen.
 - Add 50-100 μL of a 10% (w/w) solution of BF_3 in butanol or methanol.
 - Seal the reaction vial and heat at 60-100°C for 30-60 minutes.
 - After cooling, the resulting ester derivatives are ready for GC-MS analysis.
- GC-MS Parameters:
 - Column: Non-polar stationary phase, such as 5% phenylmethylpolysiloxane.
 - Injection Mode: Splitless.
 - Injection Volume: 1-2 μL .
 - Injector Temperature: 250°C.
 - Carrier Gas: Helium at a constant flow of ~ 1.7 mL/min.
 - Oven Temperature Program: Initial temperature of 60°C, hold for 2 minutes, then ramp to 280°C at 10°C/min.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Ion Source Temperature: 200°C.
 - Interface Temperature: 280°C.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While experimental NMR spectra for this compound are not readily available in public databases, the expected chemical shifts and multiplicities can be predicted based on its structure.

Predicted Data Presentation

Table 2: Predicted ^1H NMR Spectral Data

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
HOOC-	10.0 - 13.0	Singlet (broad)	2H
-S-CH ₂ -COOH	3.4 - 3.6	Singlet	4H
-S-CH ₂ -S-	3.8 - 4.0	Singlet	2H

Table 3: Predicted ^{13}C NMR Spectral Data

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
COOH	170 - 180
-S-CH ₂ -COOH	35 - 45
-S-CH ₂ -S-	40 - 50

Experimental Protocols

NMR Sample Preparation and Acquisition

- Sample Preparation:
 - Dissolve 5-10 mg of the solid compound in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , CDCl_3 , or D_2O) in a standard 5 mm NMR tube.
 - If using D_2O , the acidic protons of the carboxylic acid groups will exchange with deuterium, leading to the disappearance of their signal in the ^1H NMR spectrum, which can be a useful diagnostic tool.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts to 0 ppm.
- NMR Data Acquisition:

- Acquire the spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- For ^1H NMR, a standard pulse program with a sufficient number of scans (e.g., 16 or 32) should be used to achieve a good signal-to-noise ratio.
- For ^{13}C NMR, a proton-decoupled pulse sequence is typically used, and a larger number of scans will be required due to the lower natural abundance of ^{13}C .

Infrared (IR) Spectroscopy

The IR spectrum of **Acetic acid, 2,2'-[methylenebis(thio)]bis-** is expected to show characteristic absorption bands for the carboxylic acid and thioether functional groups.

PubChem indicates that an FTIR spectrum has been recorded using a KBr-Pellet technique on a Bruker IFS 85 instrument[1].

Predicted Data Presentation

Table 4: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Functional Group	Vibrational Mode
2500-3300	Broad, Strong	O-H (Carboxylic Acid)	Stretching
2900-3000	Medium	C-H (Methylene)	Stretching
1680-1720	Strong	C=O (Carboxylic Acid)	Stretching
1210-1320	Medium	C-O (Carboxylic Acid)	Stretching
600-800	Weak-Medium	C-S (Thioether)	Stretching

Experimental Protocols

FTIR Spectroscopy using the KBr Pellet Method

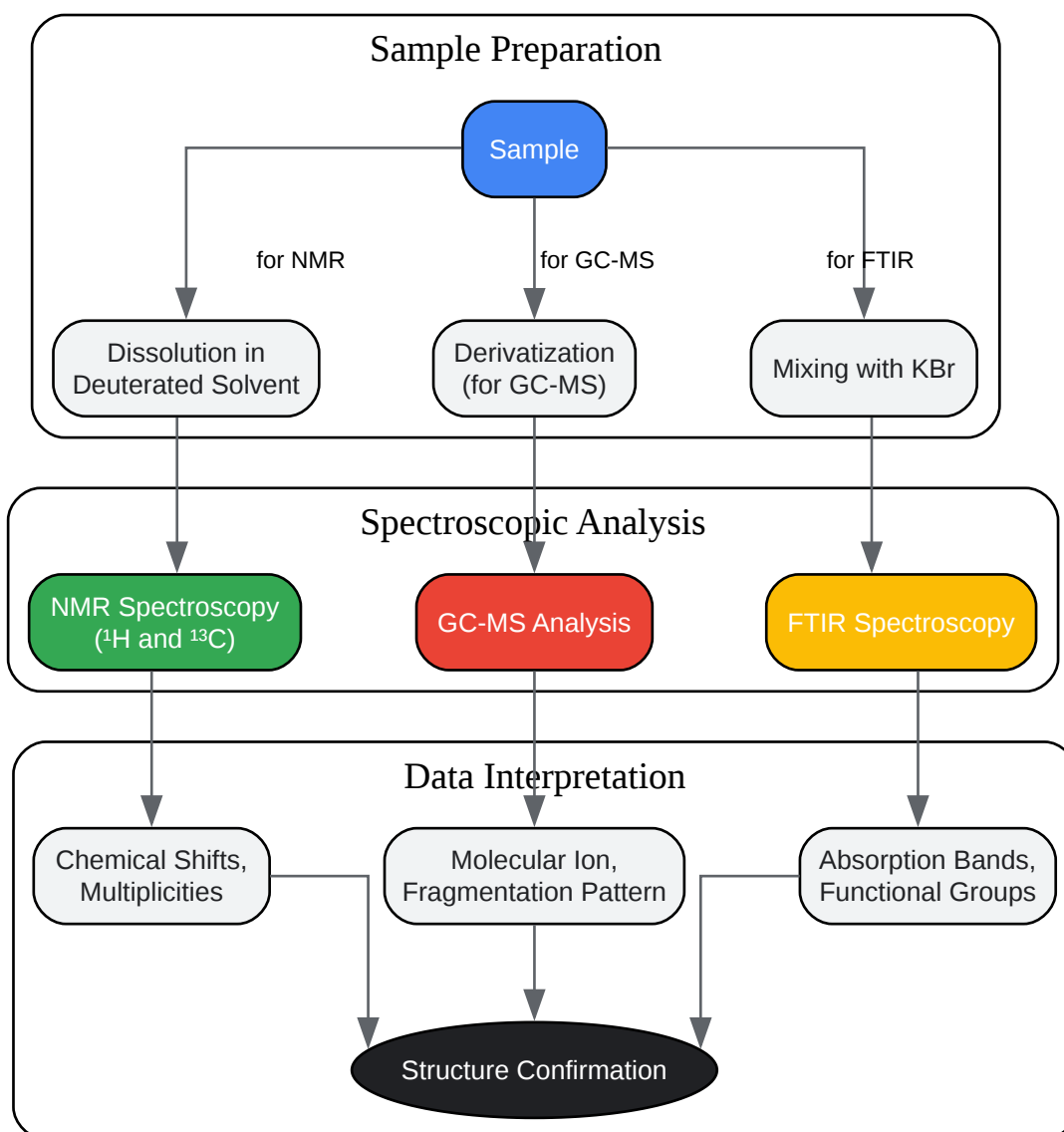
This method is suitable for solid samples.

- Sample Preparation:

- Thoroughly dry high-purity potassium bromide (KBr) powder at ~110°C for 2-3 hours to remove any moisture.
- In an agate mortar and pestle, grind 1-2 mg of the solid sample.
- Add approximately 100-200 mg of the dried KBr powder to the mortar.
- Rapidly and thoroughly mix and grind the sample and KBr together to create a homogeneous fine powder.
- Pellet Formation:
 - Transfer the powder mixture into a pellet-forming die.
 - Place the die under a hydraulic press and apply a force of approximately 8-10 tons for several minutes. It is recommended to pull a vacuum on the die during pressing to remove entrapped air and moisture, which results in a more transparent pellet.
 - Carefully remove the resulting thin, transparent pellet from the die.
- IR Data Acquisition:
 - Place the KBr pellet in the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum using a blank KBr pellet.
 - Acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow for the comprehensive spectroscopic analysis of **Acetic acid, 2,2'-[methylenebis(thio)]bis-**.



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Caption: Logical workflow for the spectroscopic analysis of the target compound.

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References

- 1. Acetic acid, 2,2'-(methylenebis(thio))bis- | C₅H₈O₄S₂ | CID 74949 - PubChem [pubchem.ncbi.nlm.nih.gov]
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